

An In-depth Technical Guide to the Material Safety of Docosane-d46

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Compound of Interest

Compound Name: Docosane-d46

Cat. No.: B1459641

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Docosane-d46**. The information is compiled from various safety data sheets (SDS) and chemical information sources to ensure a thorough understanding for professionals in research and development.

Section 1: Chemical and Physical Properties

The following tables summarize the key chemical and physical properties of **Docosane-d46** and its non-deuterated analogue, Docosane. Due to the nature of isotopic labeling, the physical and chemical properties of **Docosane-d46** are expected to be very similar to those of Docosane.

Table 1: Chemical Identification

Identifier	Docosane-d46	Docosane
CAS Number	260411-88-9[1][2][3]	629-97-0[1][2][4][5][6][7][8]
Molecular Formula	C ₂₂ D ₄₆ [1]	C ₂₂ H ₄₆ [4][5][6][7][9][10][11][12]
Molecular Weight	356.89 g/mol [2]	310.61 g/mol [10]
Synonyms	n-Docosane-d46	n-Docosane, Normal-docosane[4][6][7]

Table 2: Physical Properties

Property	Value (Docosane)
Appearance	White solid, colorless crystalline solid[10][11]
Odor	Odorless[4][10]
Melting Point	43 - 46 °C (109.4 - 114.8 °F)[11]
Boiling Point	369 °C (696.2 °F) at 760 mmHg[11]
Flash Point	113 °C (235 °F) - closed cup[4]
Solubility	Insoluble in water[4][10]
Specific Gravity	0.770[11]
Vapor Pressure	1.28×10^{-6} mm Hg at 25 °C[4]
Autoignition Temperature	205 °C (401 °F)[11]

Section 2: Hazard Identification and Toxicological Information

Based on available safety data sheets, Docosane is not classified as a hazardous substance. [5][12] It is expected that **Docosane-d46** presents a similar low hazard profile.

Table 3: Toxicological Data Summary

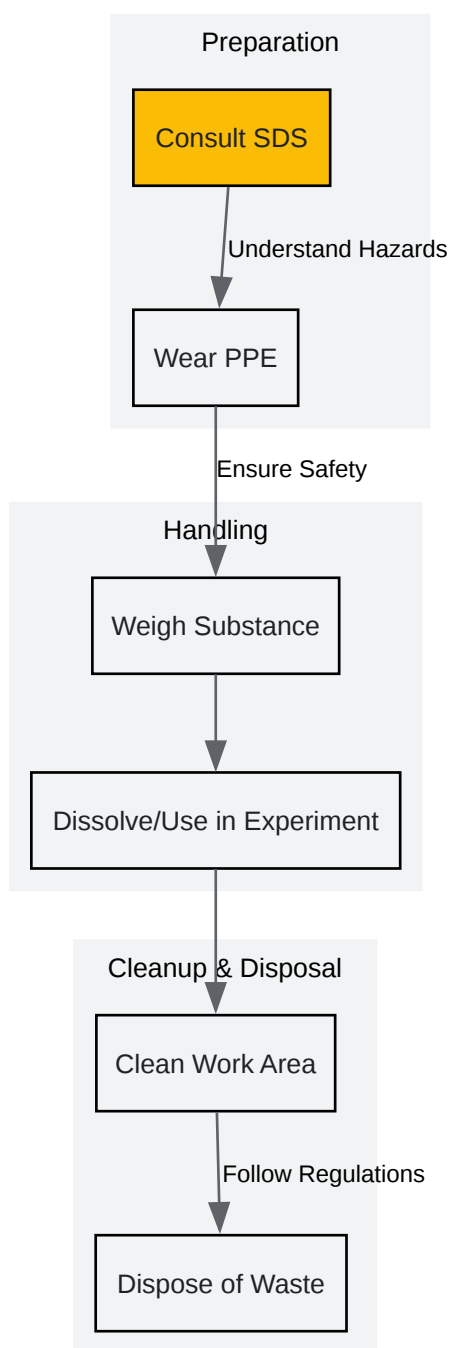
Toxicological Endpoint	Finding for Docosane
Acute Toxicity	No data available, but generally considered non-toxic[10][12]
Skin Corrosion/Irritation	Not classified as an irritant; minor irritation may occur for susceptible individuals[5]
Serious Eye Damage/Irritation	Not classified as an irritant[12]
Respiratory or Skin Sensitization	Not sensitizing[5]
Germ Cell Mutagenicity	No mutagenic effects have been reported[5]
Carcinogenicity	No carcinogenic effects have been reported[5]
Reproductive Toxicity	No reproductive toxic effects have been reported[5]
Specific Target Organ Toxicity (Single Exposure)	No data available[12]
Specific Target Organ Toxicity (Repeated Exposure)	No chronic effects have been reported[5]
Aspiration Hazard	No data available

Section 3: Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial for maintaining the integrity of **Docosane-d46** and ensuring laboratory safety. The following sections outline the recommended procedures.

Handling and Personal Protective Equipment (PPE)

A logical workflow for handling **Docosane-d46** in a laboratory setting is depicted below.



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Caption: General workflow for handling **Docosane-d46**.

Personal Protective Equipment (PPE):

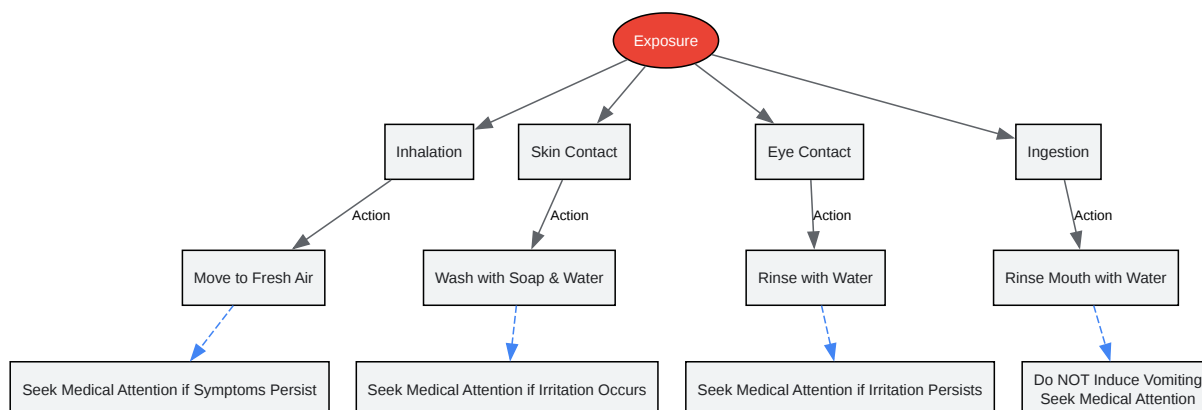
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
[11]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[11]
- Respiratory Protection: Not required under normal use conditions.[11][12]

Storage

- Store in a dry, cool, and well-ventilated area.[5]
- Keep containers tightly closed.[13]
- Store at room temperature.[2]

First Aid Measures

The following diagram illustrates the recommended first-aid response in case of exposure.



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Caption: First-aid measures for **Docosane-d46** exposure.

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[12]
- Skin Contact: Wash off with soap and plenty of water.[12]
- Eye Contact: Flush eyes with water as a precaution.[12]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.
[12]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[12]
- Hazardous Combustion Products: Carbon monoxide and carbon dioxide.[5][11]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[12]

Section 4: Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[2][5]
- Conditions to Avoid: Incompatible products, excess heat, and dust formation.[11]
- Incompatible Materials: Strong oxidizing agents.[11]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon oxides are formed.[5]
- Hazardous Polymerization: Will not occur.[11]

Section 5: Experimental Protocols

Detailed experimental protocols for the determination of the physical, chemical, and toxicological properties of **Docosane-d46** are not available in the provided safety data sheets. The data presented are typically generated using standardized test methods, such as those established by the OECD (Organisation for Economic Co-operation and Development) or other

relevant regulatory bodies. For specific experimental details, it is recommended to consult the direct supplier of the material or relevant chemical literature databases.

Section 6: Ecological Information

- Ecotoxicity: No specific data is available for **Docosane-d46**. For Docosane, it may cause long-lasting harmful effects to aquatic life.
- Persistence and Degradability: No information available.
- Bioaccumulative Potential: No information available.
- Mobility in Soil: Not likely to be mobile in the environment due to its low water solubility.^[13]

Disclaimer: This document is intended as a guide and is based on publicly available information. It is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) provided by the manufacturer. Always consult the official SDS for the most accurate and up-to-date information before handling this chemical.

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